

Application Notes and Protocols for Measuring HSK0935 Efficacy in Cell-Based Assays

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Compound of Interest

Compound Name: HSK0935

Cat. No.: B607982

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Introduction

HSK0935 is a potent and highly selective inhibitor of the sodium-dependent glucose cotransporter 2 (SGLT2), a key protein responsible for glucose reabsorption in the kidneys.^[1] By blocking SGLT2, **HSK0935** promotes the excretion of glucose in the urine, thereby lowering blood glucose levels. This mechanism of action makes it a promising therapeutic agent for the management of type 2 diabetes.^[1] Accurate and reproducible measurement of **HSK0935** efficacy in a cellular context is critical for its preclinical and clinical development.

These application notes provide detailed protocols for assessing the in vitro efficacy of **HSK0935** using cell-based assays that measure the inhibition of SGLT2-mediated glucose uptake. The protocols are designed to be adaptable for both compound screening and detailed characterization of inhibitor potency and selectivity.

Data Presentation

The efficacy of **HSK0935** has been quantified by determining its half-maximal inhibitory concentration (IC₅₀) against human SGLT2 (hSGLT2) and its selectivity relative to human

SGLT1 (hSGLT1). The following table summarizes the key quantitative data for **HSK0935**.

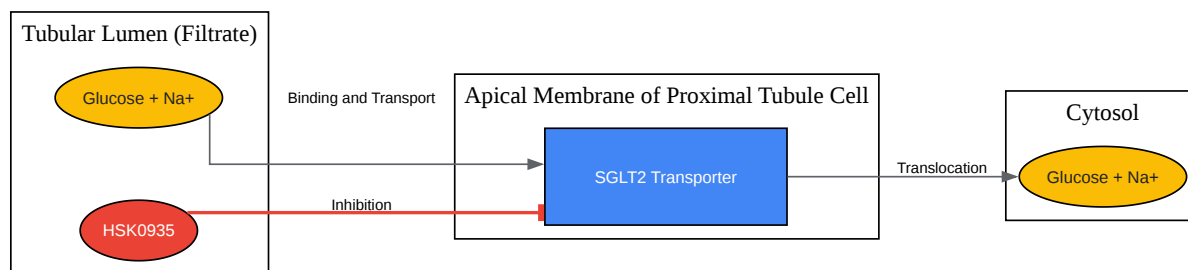
Compound	Target	IC50 (nM)	Selectivity (SGLT1/SGLT2)
HSK0935	hSGLT2	1.3	843-fold
HSK0935	hSGLT1	1096.4	

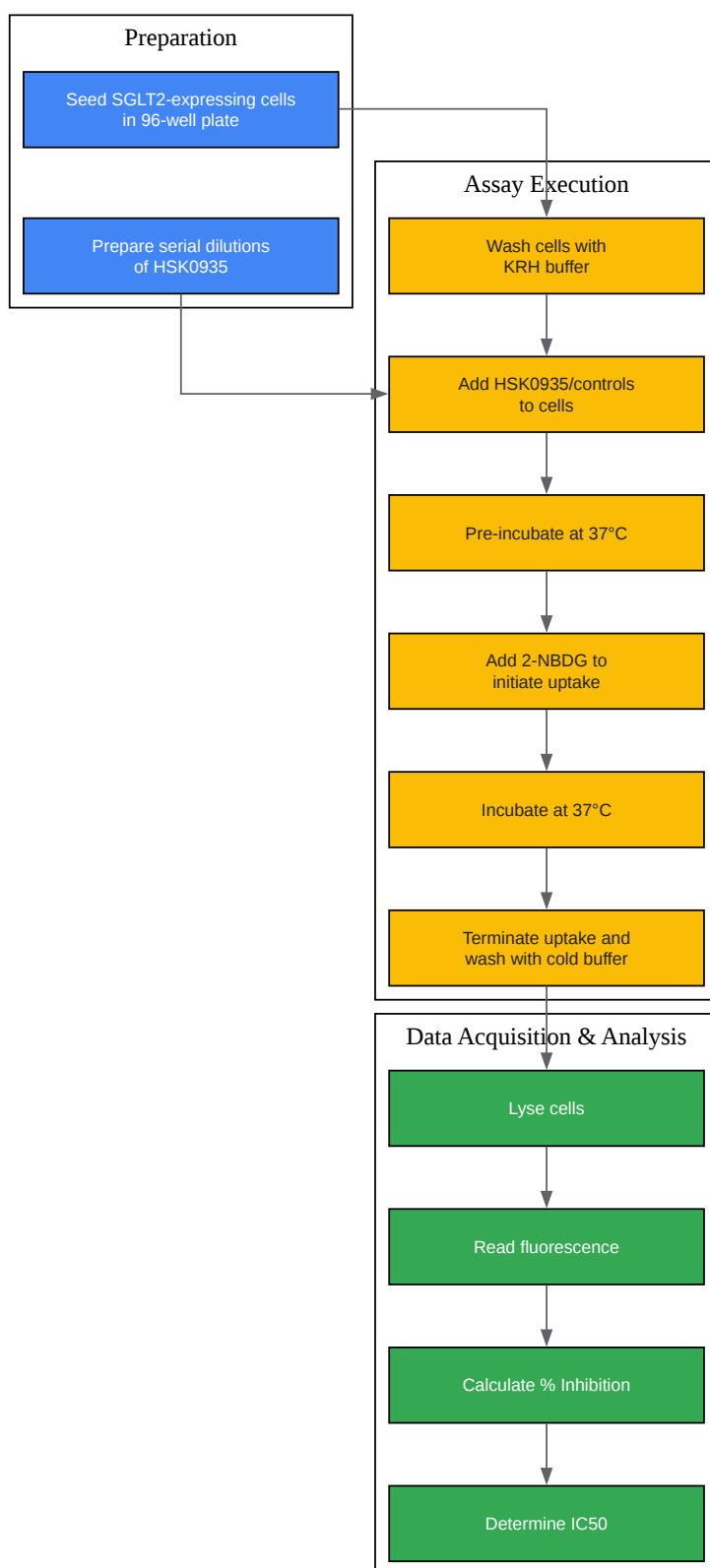
Note: The hSGLT1 IC50 value is calculated based on the reported hSGLT2 IC50 and the selectivity ratio.

Signaling Pathways and Mechanisms

SGLT2 Mechanism of Action and Inhibition

SGLT2 is a transmembrane protein located in the apical membrane of the proximal convoluted tubule cells in the kidney. It actively transports glucose from the glomerular filtrate back into the bloodstream, a process coupled to the sodium gradient maintained by the Na⁺/K⁺-ATPase pump. **HSK0935**, as a selective SGLT2 inhibitor, competitively binds to the transporter, blocking glucose reabsorption and leading to increased urinary glucose excretion.





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References

- 1. Discovery of a Potent, Selective Renal Sodium-Dependent Glucose Cotransporter 2 (SGLT2) Inhibitor (HSK0935) for the Treatment of Type 2 Diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]
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